

# Technical Guide: (3-Bromo-5-isopropoxyphenyl)boronic acid (CAS 871125-81-4)

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## Compound of Interest

**Compound Name:** 3-Bromo-5-isopropoxyphenylboronic acid

**Cat. No.:** B151463

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## Executive Summary

This technical guide provides a comprehensive overview of the chemical and physical properties, as well as the primary applications of (3-Bromo-5-isopropoxyphenyl)boronic acid, registered under CAS number 871125-81-4. This versatile organic compound is a valuable building block in modern synthetic chemistry, particularly in the formation of complex biaryl structures through palladium-catalyzed cross-coupling reactions. This document includes tabulated physicochemical data, a detailed experimental protocol for its principal application, and visualizations of the reaction mechanism to support researchers in its effective utilization.

## Chemical Identity and Properties

(3-Bromo-5-isopropoxyphenyl)boronic acid is an arylboronic acid derivative. The presence of the boronic acid functional group, a bromine atom, and an isopropoxy group on the phenyl ring makes it a multifunctional intermediate for organic synthesis.

## Chemical Structure and Identifiers

Identifier	Value
CAS Number	871125-81-4
IUPAC Name	(3-bromo-5-propan-2-yloxyphenyl)boronic acid
Molecular Formula	C <sub>9</sub> H <sub>12</sub> BBrO <sub>3</sub>
Molecular Weight	258.91 g/mol
SMILES	CC(C)OC1=CC(Br)=CC(B(O)O)=C1
InChI Key	Information not available

## Physicochemical Properties

The following table summarizes the key physicochemical properties of (3-Bromo-5-isopropoxyphenyl)boronic acid.

Property	Value	Source
Boiling Point	377.9°C at 760 mmHg	<a href="#">[1]</a>
Density	1.47 g/cm <sup>3</sup>	<a href="#">[1]</a>
Storage Temperature	2-8°C, under inert gas	<a href="#">[1]</a>
Purity	Typically ≥97%	

## Applications in Organic Synthesis

The primary application of (3-Bromo-5-isopropoxyphenyl)boronic acid is as a reactant in Suzuki-Miyaura cross-coupling reactions.[\[1\]](#) This palladium-catalyzed reaction is a powerful method for forming carbon-carbon bonds, particularly in the synthesis of biaryl and heterobiaryl scaffolds. These structural motifs are prevalent in pharmaceuticals, agrochemicals, and materials science.[\[1\]](#)

The isopropoxy group on the phenyl ring can enhance the compound's solubility in organic solvents, facilitating smoother reaction kinetics.[\[1\]](#) Furthermore, the bromine atom provides an

additional site for subsequent functionalization, allowing for the construction of more complex molecular architectures through sequential cross-coupling reactions.[\[2\]](#)

While boronic acids as a class are investigated for their potential biological activities, such as enzyme inhibition, specific biological studies on (3-Bromo-5-isopropoxyphenyl)boronic acid are not extensively reported in the literature.[\[2\]](#) Its main role remains that of a synthetic intermediate in drug discovery and development.[\[1\]](#)

## Experimental Protocols: Suzuki-Miyaura Cross-Coupling

The following is a representative experimental protocol for a Suzuki-Miyaura cross-coupling reaction using (3-Bromo-5-isopropoxyphenyl)boronic acid with an aryl halide. Researchers should note that the optimal conditions, including the choice of catalyst, ligand, base, and solvent, may vary depending on the specific substrates used.

## Materials and Reagents

- (3-Bromo-5-isopropoxyphenyl)boronic acid
- Aryl halide (e.g., aryl bromide or iodide)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0)  $[\text{Pd}(\text{PPh}_3)_4]$  or Palladium(II) acetate  $[\text{Pd}(\text{OAc})_2]$ )
- Phosphine ligand (if using a catalyst precursor like  $\text{Pd}(\text{OAc})_2$ ) (e.g., triphenylphosphine  $[\text{PPh}_3]$ )
- Base (e.g., potassium carbonate  $[\text{K}_2\text{CO}_3]$ , cesium carbonate  $[\text{Cs}_2\text{CO}_3]$ , or sodium carbonate  $[\text{Na}_2\text{CO}_3]$ )
- Anhydrous solvent (e.g., 1,4-dioxane, toluene, or N,N-dimethylformamide [DMF])
- Degassed water
- Round-bottom flask

- Magnetic stirrer and stir bar
- Reflux condenser
- Inert atmosphere (e.g., nitrogen or argon)

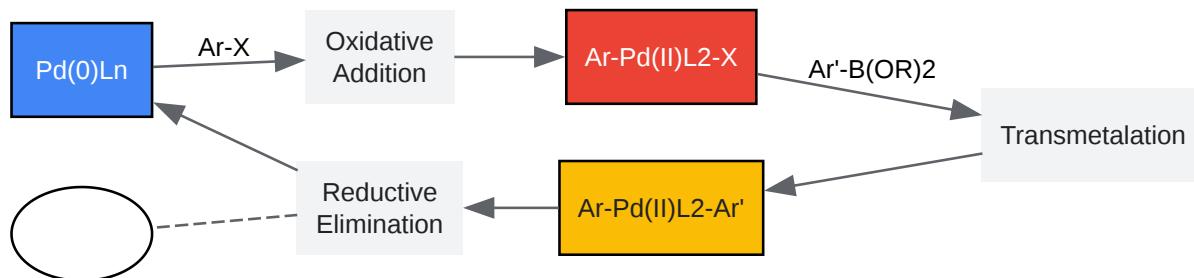
## Procedure

- Reaction Setup: To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add (3-Bromo-5-isopropoxyphenyl)boronic acid (1.1 equivalents), the aryl halide (1.0 equivalent), and the base (2.0 equivalents).
- Inert Atmosphere: Evacuate and backfill the flask with an inert gas (nitrogen or argon) three times to ensure an oxygen-free environment.
- Solvent and Catalyst Addition: Under the inert atmosphere, add the anhydrous solvent and degassed water (typically in a 4:1 to 10:1 ratio). Degas the resulting mixture by bubbling the inert gas through it for 10-15 minutes.
- Catalyst Introduction: Add the palladium catalyst (typically 0.01 to 0.05 equivalents) and, if required, the phosphine ligand to the reaction mixture.
- Reaction: Heat the reaction mixture to the desired temperature (typically between 80°C and 110°C) with vigorous stirring.
- Monitoring: Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield the desired biaryl compound.

## Visualizations

## Suzuki-Miyaura Catalytic Cycle

The following diagram illustrates the generally accepted mechanism for the Suzuki-Miyaura cross-coupling reaction.

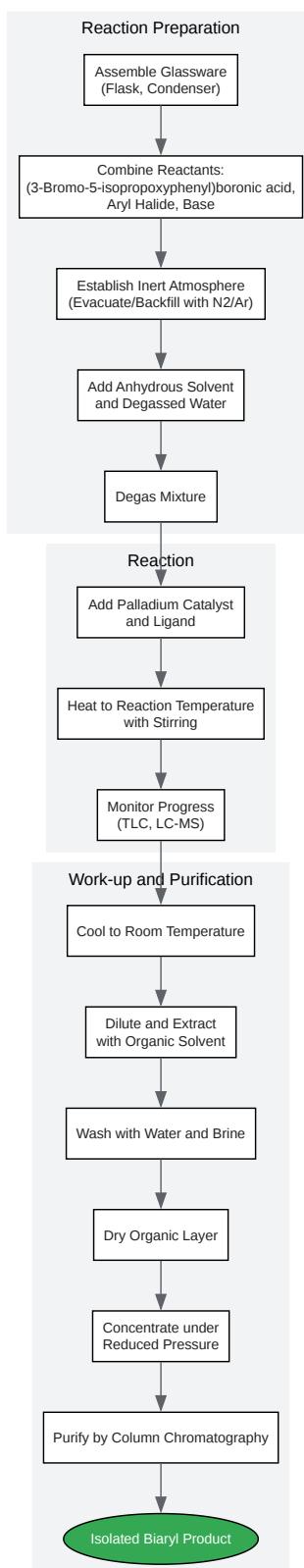


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Suzuki-Miyaura Catalytic Cycle

## Experimental Workflow

The diagram below outlines the general workflow for a Suzuki-Miyaura coupling experiment.



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General Suzuki-Miyaura Experimental Workflow

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## References

- 1. (3-Bromo-5-isopropoxyphenyl)boronic acid [myskinrecipes.com]
- 2. 3-Bromo-5-isopropoxyphenylboronic acid|CAS 871125-81-4 [benchchem.com]
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